

C.I. Mordant Red 94 molecular structure and formula.

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Compound of Interest		
Compound Name:	C.I. Mordant red 94	
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An In-depth Technical Guide to C.I. Mordant Red 94

This technical guide provides a comprehensive overview of the chemical and physical properties, molecular structure, synthesis, and a key application of **C.I. Mordant Red 94**. The information is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Molecular Structure and Chemical Formula

C.I. Mordant Red 94 is an azo dye with the chemical formula C₁₇H₁₄N₅NaO₇S.[1] Its IUPAC name is sodium 4-[4-[(2-hydroxy-5-methyl-3-nitrophenyl)diazenyl]-3-methyl-5-oxo-4H-pyrazol-1-yl]benzenesulfonate.[1] The molecule features a complex aromatic structure characteristic of azo dyes, incorporating a pyrazolone ring, a substituted nitrophenyl group, and a benzenesulfonate group. This structure is responsible for its color and its ability to form complexes with metal ions, a defining feature of mordant dyes.

The 2D chemical structure of **C.I. Mordant Red 94** is depicted below:



Physicochemical and Computed Properties

A summary of the key quantitative data for **C.I. Mordant Red 94** is presented in the table below. These properties are primarily computed values sourced from the PubChem database.



Property	Value	Reference
Molecular Formula	C17H14N5NaO7S	[1]
Molecular Weight	455.4 g/mol	[1]
IUPAC Name	sodium 4-[4-[(2-hydroxy-5-methyl-3-nitrophenyl)diazenyl]-3-methyl-5-oxo-4H-pyrazol-1-yl]benzenesulfonate	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	10	[1]
Canonical SMILES	CC1=CC(=C(C(=C1) INVALID-LINK [O-])O)N=NC2C(=NN(C2=O)C 3=CC=C(C=C3)S(=O)(=O) [O-])C.[Na+]	[1]
InChI Key	OJGQFVLZBNVKPQ- UHFFFAOYSA-M	[1]

Experimental Protocols

This section details the probable synthesis of **C.I. Mordant Red 94** based on general azo dye manufacturing processes, and a potential application in analytical chemistry.

Synthesis of C.I. Mordant Red 94

The synthesis of **C.I. Mordant Red 94**, like other azo dyes, is anticipated to be a two-step process involving diazotization followed by an azo coupling reaction. The IUPAC name suggests the starting materials would be 4-amino-2-nitro-6-methylphenol and 1-(4-sulfophenyl)-3-methyl-5-pyrazolone.

Step 1: Diazotization of 4-amino-2-nitro-6-methylphenol



- Dissolve a calculated amount of 4-amino-2-nitro-6-methylphenol in an aqueous solution of a strong acid, such as hydrochloric acid.
- Cool the resulting solution to a temperature between 0-5 °C in an ice bath to ensure the stability of the diazonium salt to be formed.
- Slowly add an aqueous solution of sodium nitrite (NaNO2) dropwise to the cooled solution with continuous stirring.
- Maintain the temperature below 5 °C throughout the addition of the sodium nitrite solution.
- The completion of the diazotization can be checked by testing for the absence of the starting amine using a suitable indicator paper. The resulting product is a diazonium salt solution.

Step 2: Azo Coupling

- Prepare a solution of the coupling component, 1-(4-sulfophenyl)-3-methyl-5-pyrazolone, in an aqueous alkaline solution, such as sodium hydroxide.
- Cool this solution in an ice bath to a temperature between 0-5 °C.
- Slowly add the previously prepared cold diazonium salt solution to the cold solution of the coupling component with vigorous stirring.
- A colored precipitate of C.I. Mordant Red 94 will form.
- Continue stirring the reaction mixture in the ice bath for a period to ensure the completion of the coupling reaction.
- The precipitated dye can then be isolated by filtration, washed with cold water to remove any unreacted starting materials and salts, and then dried.

Application as a Complexometric Indicator for Metal Ion Detection

Mordant dyes are known for their ability to form colored complexes with metal ions. This property allows them to be used as indicators in complexometric titrations with EDTA. The



following is a general protocol for the use of a mordant dye like **C.I. Mordant Red 94** for the quantification of a metal ion (e.g., Zn²⁺).

Reagents and Solutions:

- Standard 0.01 M EDTA solution.
- Buffer solution (e.g., ammonia-ammonium chloride buffer for pH 10).
- Indicator solution: Dissolve a small amount of **C.I. Mordant Red 94** in a suitable solvent (e.g., ethanol).
- Sample solution containing the metal ion of unknown concentration.

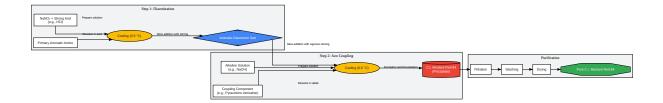
Procedure:

- Pipette a known volume of the metal ion sample solution into a conical flask.
- Dilute the sample with deionized water.
- Add a sufficient volume of the buffer solution to maintain the pH at the optimal level for the metal-EDTA complex formation.
- Add a few drops of the C.I. Mordant Red 94 indicator solution. The solution should develop
 a distinct color due to the formation of the metal-indicator complex.
- Titrate the solution with the standard 0.01 M EDTA solution. The EDTA will first react with the free metal ions.
- As the titration approaches the endpoint, the EDTA will start to displace the metal ions from the metal-indicator complex.
- The endpoint is reached when there is a sharp color change to that of the free indicator, signifying that all the metal ions have been complexed by the EDTA.
- Record the volume of EDTA used and calculate the concentration of the metal ion in the sample.



Visualization of the Azo Dye Synthesis Workflow

The following diagram illustrates the general two-step workflow for the synthesis of an azo dye, which is the fundamental process for producing **C.I. Mordant Red 94**.



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References

• 1. C.I. Mordant Orange 29 | Benchchem [benchchem.com]



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